Spectroscopic Data of 2,2-Difluoroacetamide: A Technical Guide for Researchers

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Compound of Interest	
Compound Name:	*2,2-Difluoroacetamide*
CAS No.:	*359-38-6*
Cat. No.:	*B1351127*

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Introduction

2,2-Difluoroacetamide (DFA), with the chemical formula $C_2H_3F_2NO$ and CAS number 359-38-6, is a fluorinated organic compound of increasing interest in the pharmaceutical and agrochemical sectors.[1][2] The strategic incorporation of fluorine atoms into bioactive molecules can significantly enhance their metabolic stability, binding affinity, and lipophilicity.[2] As a key building block, a thorough understanding of the spectroscopic characteristics of **2,2-Difluoroacetamide** is paramount for reaction monitoring, quality control, and structural elucidation of its derivatives. This in-depth technical guide provides a comprehensive analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of **2,2-Difluoroacetamide**, offering field-proven insights for researchers, scientists, and drug development professionals.

Molecular Structure and Key Spectroscopic Features

The structure of **2,2-Difluoroacetamide** is characterized by a central carbonyl group bonded to an amino group and a difluoromethyl group. This unique arrangement of atoms gives rise to

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distinct spectroscopic signatures that are invaluable for its identification and characterization.

Figure 2: A generalized workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **2,2-Difluoroacetamide** is expected to show characteristic absorption bands for the N-H, C=O, and C-F bonds. While an experimental spectrum for **2,2-difluoroacetamide** is not readily available, the spectrum of the closely related chlorodifluoroacetamide from the NIST database provides a strong basis for interpretation. [3] [4]

- N-H Stretching: The N-H stretching vibrations of the primary amide are expected to appear as two bands in the region of 3400-3200 cm^{-1}.
- C=O Stretching (Amide I band): A strong absorption band corresponding to the carbonyl stretch is anticipated in the range of 1700-1650 cm^{-1}.
- N-H Bending (Amide II band): The N-H bending vibration should be observed around 1650-1580 cm^{-1}.
- C-F Stretching: The C-F stretching vibrations will produce strong absorption bands in the fingerprint region, typically between 1200 cm^{-1} and 1000 cm^{-1}.

Table 3: Predicted IR Absorption Bands for **2,2-Difluoroacetamide**

Wavenumber (cm^{-1})	Intensity	Assignment
3400 - 3200	Medium-Strong	N-H Stretch
1700 - 1650	Strong	C=O Stretch (Amide I)
1650 - 1580	Medium	N-H Bend (Amide II)
1200 - 1000	Strong	C-F Stretch

Mass Spectrometry (MS)

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Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, which is crucial for determining the molecular weight and deducing the structure. The electron ionization (EI) mass spectrum of **2,2-Difluoroacetamide** is expected to show the molecular ion peak and several characteristic fragment ions. The mass spectrum of chlorodifluoroacetamide from the NIST database can be used as a guide for predicting the fragmentation pattern. [3]

- Molecular Ion (M^+): The molecular ion peak should be observed at m/z 95, corresponding to the molecular weight of **2,2-Difluoroacetamide**.
- Fragmentation: Common fragmentation pathways for amides involve cleavage of the bonds adjacent to the carbonyl group. For **2,2-Difluoroacetamide**, the following fragments are plausible:
  - Loss of the amino group (-NH_2) to give a fragment at m/z 79 ($[CHF_2CO]^+$).
  - Cleavage of the C-C bond to yield a fragment at m/z 51 ($[CHF_2]^+$).
  - A McLafferty rearrangement is not possible for this molecule.

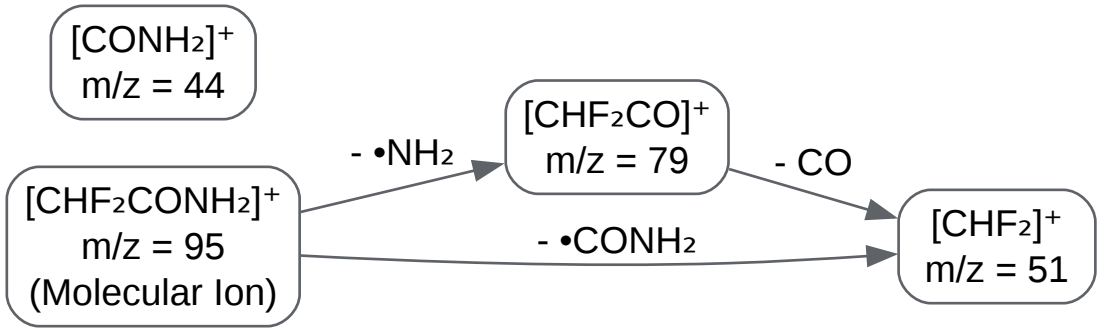

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Figure 3: Plausible fragmentation pathway for **2,2-Difluoroacetamide** in EI-MS.

Experimental Protocols

General NMR Spectroscopy Protocol

- Sample Preparation: Accurately weigh approximately 5-10 mg of **2,2-Difluoroacetamide** and dissolve it in 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in an

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NMR tube.

- Instrument Setup: Tune and shim the NMR spectrometer according to standard procedures to ensure optimal resolution and lineshape.
- ^{1}H NMR Acquisition: Acquire the ^{1}H NMR spectrum using a standard pulse sequence. A sufficient number of scans should be acquired to achieve an adequate signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence. A longer acquisition time and a greater number of scans are typically required for ^{13}C NMR due to the lower natural abundance of the ^{13}C isotope.
- Data Processing: Process the raw data by applying a Fourier transform, followed by phase and baseline correction. Reference the chemical shifts to the residual solvent peak or an internal standard (e.g., TMS).

General FTIR Spectroscopy Protocol

- Sample Preparation: For solid samples, the KBr pellet method or Attenuated Total Reflectance (ATR) can be used. For the KBr method, mix a small amount of the sample with dry KBr powder and press it into a transparent disk. For ATR, place a small amount of the solid sample directly on the ATR crystal.
- Background Spectrum: Record a background spectrum of the empty sample compartment or the clean ATR crystal.
- Sample Spectrum: Record the spectrum of the sample.
- Data Analysis: The background spectrum is automatically subtracted from the sample spectrum to yield the final IR spectrum of the compound.

General Mass Spectrometry (EI-MS) Protocol

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography.
- Ionization: Bombard the sample with a high-energy electron beam (typically 70 eV) in the ion source to generate the molecular ion and fragment ions.

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- Mass Analysis: Separate the ions based on their mass-to-charge ratio using a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: Detect the ions and generate the mass spectrum.

Conclusion

This technical guide provides a detailed overview of the expected spectroscopic data for **2,2-Difluoroacetamide**. The predicted ^{1}H and ^{13}C NMR, IR, and MS data, supported by information from closely related compounds and established spectroscopic principles, offer a solid foundation for the identification and characterization of this important fluorinated building block. Researchers and scientists can leverage this information to confidently interpret their experimental results and advance their work in drug discovery and materials science.

References

- National Institute of Standards and Technology. (n.d.). Chlorodifluoroacetamide. NIST Chemistry WebBook. Retrieved from [Link]
- Wood, J., Cohen, R., Wang, X., Williamson, R. T., & Reibarkh, M. (2021). Difluoroacetamide: A Selectively Tunable, Universal 1H and 19F Quantitative NMR Calibrant. Analytical Chemistry, 93(34), 11657–11665. [Link]
- Cañada, F. J., Compañón, I., González-Bello, C., Jiménez-Barbero, J., & Asensio, J. L. (2015). Fluoroacetamide Moieties as NMR Spectroscopy Probes for the Molecular Recognition of GlcNAc-Containing Sugars: Modulation of the CH–π Stacking Interactions by Different Fluorination Patterns. Chemistry – A European Journal, 21(32), 11466–11476. [Link]
- PubChem. (n.d.). **2,2-Difluoroacetamide**. Retrieved from [Link]
- MySkinRecipes. (n.d.). **2,2-Difluoroacetamide**. Retrieved from [Link]
- National Institute of Standards and Technology. (n.d.). Chlorodifluoroacetamide IR Spectrum. NIST Chemistry WebBook. Retrieved from [Link]
- LookChem. (n.d.). **2,2-Difluoroacetamide**. Retrieved from [Link]

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- PubChem. (n.d.). 2,2-Difluoro-N,N-dimethylacetamide. Retrieved from [Link]
- Ningbo Inno Pharmchem Co.,Ltd. (n.d.). Exploring **2,2-Difluoroacetamide**: A Key Fluorochemical for Advanced Applications. Retrieved from [Link]
- Spectral Database for Organic Compounds (SDBS). (n.d.). Home. Retrieved from [Link]
- National Institute of Standards and Technology. (n.d.). Acetamide, 2-fluoro-. NIST Chemistry WebBook. Retrieved from [Link]
- Beilstein Journals. (n.d.). Synthesis of 2,2-difluoro-1,3-diketone and 2,2-difluoro-1,3-ketoester derivatives using fluorine gas. Retrieved from [Link]

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Sources

- 1. innospk.com [innospk.com]
- 2. 2,2-Difluoroacetamide | lookchem [lookchem.com]
- 3. Chlorodifluoroacetamide [webbook.nist.gov]
- 4. Chlorodifluoroacetamide [webbook.nist.gov]

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